

Application Notes and Protocols for In Vivo Studies of 5MPN

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Compound of Interest

Compound Name: 5MPN

Cat. No.: B11934678

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Introduction

5-Mercapto-1-phenyl-1H-tetrazole (**5MPN**) is a potent and selective inhibitor of 6-phosphofructo-2-kinase/fructose-2,6-bisphosphatase 4 (PFKFB4).^[1] PFKFB4 is a key regulatory enzyme in glycolysis, a metabolic pathway often upregulated in cancer cells to meet their high energy demands. By inhibiting PFKFB4, **5MPN** reduces the intracellular levels of fructose-2,6-bisphosphate, a potent allosteric activator of phosphofructokinase-1 (PFK-1), leading to the suppression of glycolysis.^[2] This mechanism of action makes **5MPN** a valuable tool for cancer research, with demonstrated efficacy in suppressing tumor growth in preclinical in vivo models.^{[1][2][3]} These application notes provide a detailed protocol for the dissolution and preparation of **5MPN** for in vivo studies, specifically for oral administration in mice.

Data Presentation

The following table summarizes the key quantitative data for **5MPN** relevant to its use in in vivo studies.

Parameter	Value	Species/Strain	Administration Route	Efficacy	Source
Molecular Weight	178.21 g/mol	N/A	N/A	N/A	[4] [5]
In Vivo Dosage	120 mg/kg	C57BL/6 and athymic mice	Oral (p.o.)	Suppressed tumor growth	[1]
Ki (PFKFB4)	8.6 μ M	N/A	N/A	N/A	[1]

Experimental Protocols

Protocol 1: Preparation of 5MPN for Oral Gavage (120 mg/kg)

This protocol details the preparation of a **5MPN** solution for oral administration to mice at a dosage of 120 mg/kg. The formulation is based on the use of Dimethyl Sulfoxide (DMSO) as a primary solvent, which has been used in published in vivo studies of **5MPN**.[\[1\]](#) To ensure safety and tolerability, the final concentration of DMSO should be minimized. A common practice is to use a co-solvent system. This protocol provides two options for the final vehicle.

Materials and Reagents:

- 5-Mercapto-1-phenyl-1H-tetrazole (**5MPN**)
- Dimethyl Sulfoxide (DMSO), cell culture grade or equivalent purity
- Corn oil, sterile
- OR
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Sterile saline (0.9% NaCl)
- Sterile conical tubes (15 mL and 50 mL)

- Vortex mixer
- Sonicator (optional)
- Animal gavage needles (20-22 gauge, straight or curved)
- Syringes (1 mL)

Procedure:

1. Calculation of Required **5MPN** and Vehicle Volume:

- Determine the total volume of dosing solution needed. This will depend on the number of animals, their average weight, and the dosing volume. A typical oral gavage volume for mice is 10 mL/kg.
 - Example: For 10 mice with an average weight of 25 g (0.025 kg):
 - Total weight = 10 mice * 0.025 kg/mouse = 0.25 kg
 - Dose of **5MPN** = 120 mg/kg
 - Total **5MPN** needed = 120 mg/kg * 0.25 kg = 30 mg
 - Dosing volume = 10 mL/kg
 - Total volume of dosing solution = 10 mL/kg * 0.25 kg = 2.5 mL
 - It is advisable to prepare a slight excess (e.g., 3 mL) to account for any loss during preparation and administration.
- Calculate the final concentration of the dosing solution.
 - Example: To administer 120 mg/kg in a volume of 10 mL/kg, the final concentration needs to be:
 - Concentration = 120 mg / 10 mL = 12 mg/mL

2. Preparation of **5MPN** Dosing Solution:

- Vehicle Option A: 10% DMSO in Corn Oil
 - Weigh the calculated amount of **5MPN** (e.g., 36 mg for a 3 mL final volume at 12 mg/mL) and place it in a sterile conical tube.
 - Add a volume of DMSO equivalent to 10% of the final volume (e.g., 0.3 mL for a 3 mL final volume).
 - Vortex the mixture thoroughly to dissolve the **5MPN**. Gentle warming or brief sonication can be used to aid dissolution. Ensure the **5MPN** is completely dissolved in the DMSO before proceeding.
 - Add the co-solvent, corn oil, to reach the final desired volume (e.g., add 2.7 mL of corn oil to the 0.3 mL of DMSO/**5MPN** solution).
 - Vortex the solution vigorously to create a uniform suspension or emulsion. It is crucial to vortex the solution immediately before each administration to ensure homogeneity.
- Vehicle Option B: Aqueous Formulation (e.g., 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline)[6]
 - Weigh the calculated amount of **5MPN** and place it in a sterile conical tube.
 - Add the required volume of DMSO (10% of the final volume). Vortex to dissolve.
 - In a separate tube, prepare the co-solvent mixture by combining PEG300 (40% of final volume), Tween-80 (5% of final volume), and sterile saline (45% of final volume).
 - Slowly add the co-solvent mixture to the DMSO/**5MPN** solution while vortexing.
 - Continue to vortex until a clear solution or a fine, uniform suspension is formed.

3. Storage and Handling:

- It is recommended to prepare the dosing solution fresh on the day of use.
- If short-term storage is necessary, store the solution at 4°C, protected from light.

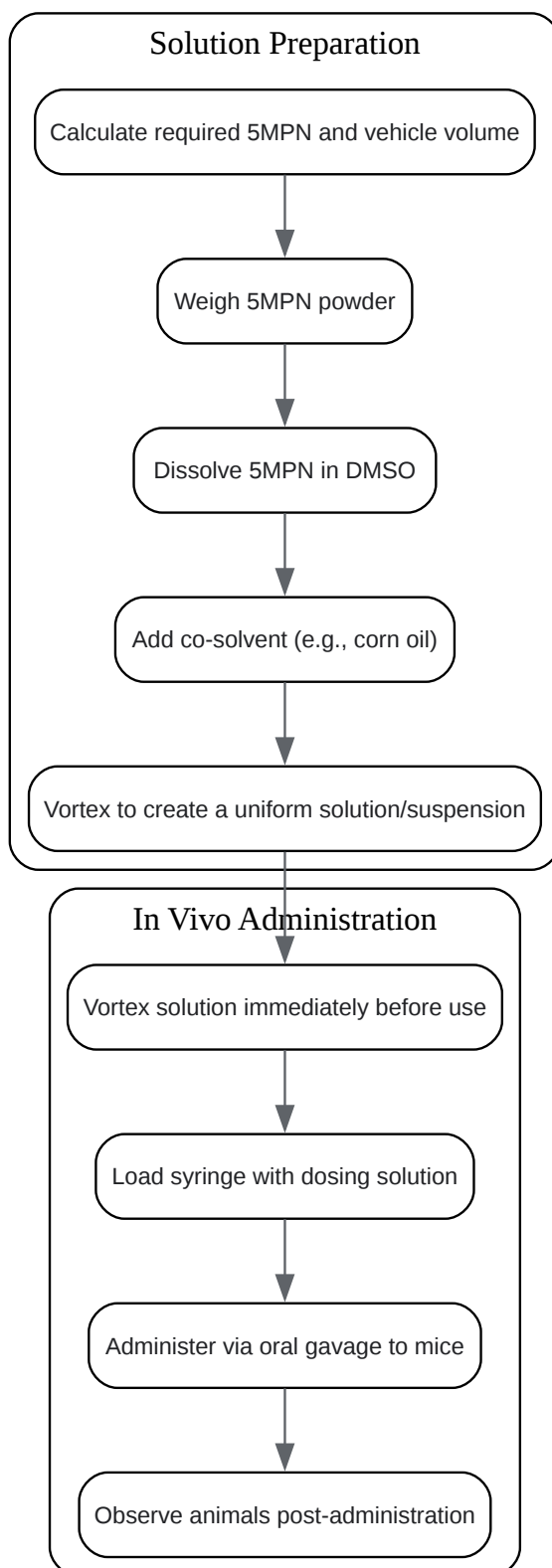
- Before each use, allow the solution to come to room temperature and vortex thoroughly to ensure homogeneity.

4. In Vivo Administration:

- Administer the prepared **5MPN** solution to mice via oral gavage using an appropriately sized gavage needle.
- The procedure should be performed by trained personnel in accordance with institutional animal care and use committee (IACUC) guidelines.
- A vehicle-only control group should be included in the study to account for any effects of the solvent mixture.

Mandatory Visualizations

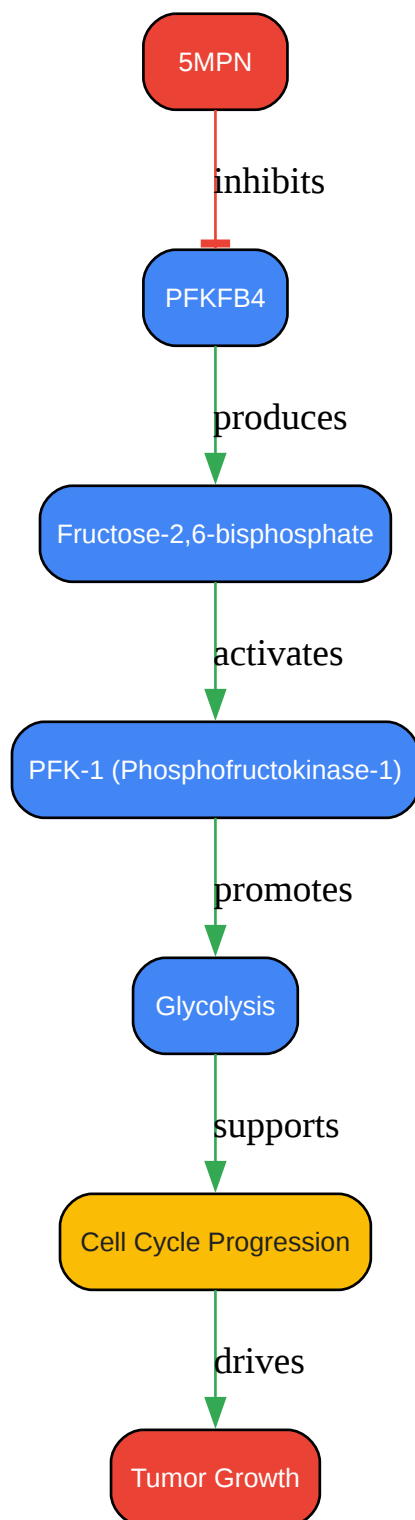
Experimental Workflow



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Caption: Experimental workflow for the preparation and administration of **5MPN**.

Signaling Pathway



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